

An In-depth Technical Guide to the Physical Properties of 2,6-Diiodonaphthalene

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Compound of Interest

Compound Name: 2,6-Diiodonaphthalene

Cat. No.: B1618286

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Abstract

2,6-Diiodonaphthalene is a halogenated polycyclic aromatic hydrocarbon with significant potential as a building block in organic synthesis, materials science, and pharmaceutical research. Its symmetrical structure and the reactivity of its iodine substituents make it a versatile precursor for the synthesis of more complex molecules, including organic semiconductors and pharmacologically active compounds. This technical guide provides a comprehensive overview of the known physical properties of **2,6-diiodonaphthalene**, outlines standard experimental protocols for its characterization, and discusses the implications of its structural and electronic properties for its application in research and development. While some fundamental physical data are readily available, this guide also highlights the current gaps in publicly accessible experimental data, particularly in crystallography and spectroscopy, and provides generalized methodologies for obtaining this critical information.

Introduction

2,6-Diiodonaphthalene ($C_{10}H_6I_2$) is a disubstituted naphthalene derivative where two iodine atoms are attached to the 2 and 6 positions of the naphthalene ring. This substitution pattern imparts a high degree of symmetry to the molecule. The presence of the bulky and electron-donating iodine atoms significantly influences the electronic properties and steric environment of the naphthalene core, making it a subject of interest for various chemical transformations.

The primary route for the synthesis of **2,6-diiodonaphthalene** is the shape-selective catalytic oxyiodination of naphthalene.^[1] This process typically involves the use of a zeolite catalyst, which favors iodination at the 2- and 6-positions.^[1] The resulting compound serves as a key intermediate in the construction of larger molecular architectures through reactions such as nucleophilic substitution and palladium-catalyzed cross-coupling reactions.^[1]

Core Physical Properties

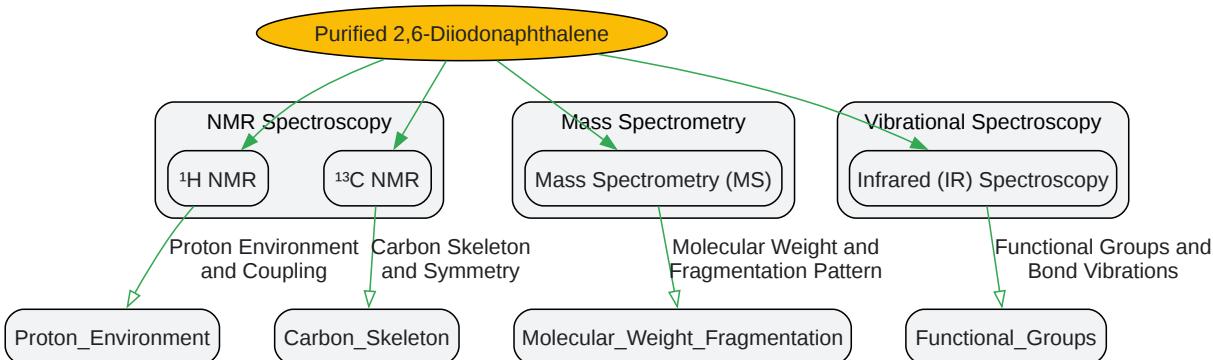
A summary of the fundamental physical properties of **2,6-diiodonaphthalene** is presented in Table 1. This data is essential for its handling, storage, and use in experimental setups.

Property	Value	Source(s)
Molecular Formula	$C_{10}H_6I_2$	[2][3]
Molecular Weight	379.96 g/mol	[2][3]
Appearance	Pale yellow crystals or solid	
Melting Point	Approximately 100 °C	
Boiling Point	384.2 °C at 760 mmHg	
Solubility	Soluble in dichloromethane and chloroform; Insoluble in water.	
CAS Number	36316-88-8	[2][3][4]

Molecular Structure and Crystallography

The molecular structure of **2,6-diiodonaphthalene** is characterized by a planar naphthalene ring system with iodine atoms symmetrically disposed on the two aromatic rings. This planarity is a common feature of polycyclic aromatic hydrocarbons. The carbon-iodine bonds are key reactive sites, and their length and strength are of fundamental interest.

Logical Workflow for Crystallographic Analysis



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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of 2,6-Diiodonaphthalene]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1618286#physical-properties-of-2-6-diiodonaphthalene\]](https://www.benchchem.com/product/b1618286#physical-properties-of-2-6-diiodonaphthalene)

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